

Application Notes and Protocols for Dynamic Contrast-Enhanced Imaging with Adipiodone

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Compound of Interest

Compound Name: Adipiodon

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Introduction

Adipiodone, also known as Iodipamide, is a tri-iodinated benzoate derivative that serves as an ionic dimeric contrast agent for diagnostic imaging.[1][2] Historically, it has been utilized in X-ray imaging, particularly for cholangiography, due to its excretion pathway through the biliary system.[3] Dynamic contrast-enhanced (DCE) imaging is a technique that involves acquiring a series of images before, during, and after the administration of a contrast agent to assess tissue vascularity and perfusion. While modern DCE studies predominantly use gadolinium-based agents for MRI or other iodinated agents for computed tomography (CT), this document outlines a detailed experimental protocol for conducting DCE imaging using **Adipiodone**, adapted from general principles of DCE-CT.

The primary mechanism of action for iodinated contrast agents like **Adipiodone** is the attenuation of X-rays. The iodine atoms within the molecule have a high atomic number, which effectively absorbs X-rays, leading to increased radiodensity of the tissues where the agent is distributed. This property allows for the visualization and quantification of its distribution over time.

Data Presentation

The following tables summarize hypothetical yet representative quantitative data that could be obtained from a preclinical DCE-CT study using **Adipiodone** in a tumor model.

Table 1: **Adipiodone** Formulation and Administration

Parameter	Value	Unit
Adipiodone Concentration	20.8	mg/mL
Vehicle	DMSO, PEG300, Tween-80, Saline	-
Recommended Dosage	100	mg/kg
Administration Route	Intravenous (IV) bolus	-
Injection Rate	1-2	mL/min

Table 2: Preclinical DCE-CT Imaging Parameters

Parameter	Specification
Imaging Modality	Computed Tomography (CT)
Animal Model	Murine tumor model
Anesthesia	Isoflurane (1-2%)
Pre-contrast Scan	Yes
Post-contrast Scans	Every 15 seconds for 2 minutes, then every 30 seconds for 5 minutes, and at 10 and 15 minutes post-injection
CT Energy	80
CT Current	100
Slice Thickness	1

Table 3: Quantitative Perfusion Parameters (Hypothetical Data)

Tissue of Interest	Time to Peak (TTP) (seconds)	Peak Enhancement (HU)	Wash-in Rate (HU/s)	Wash-out Rate (HU/s)	Area Under the Curve (AUC)
Tumor Core	45	80	1.8	-0.5	25000
Tumor Rim	30	120	4.0	-1.2	40000
Healthy Muscle	60	50	0.8	-0.2	15000
Major Vessel	15	300	20.0	-10.0	60000

Experimental Protocols

I. Preparation of Adipiodone Formulation

This protocol describes the preparation of a clear solution of **Adipiodone** suitable for intravenous administration in preclinical models.[\[2\]](#)

Materials:

- **Adipiodone** (Iodipamide) powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **Adipiodone** in DMSO at a concentration of 20.8 mg/mL. Gentle heating or sonication may be required to fully dissolve the powder.
- For a 1 mL working solution, take 100 μ L of the **Adipiodone** DMSO stock solution.
- Add 400 μ L of PEG300 to the stock solution and mix thoroughly.

- Add 50 µL of Tween-80 and mix until the solution is homogeneous.
- Add 450 µL of saline to reach a final volume of 1 mL and mix thoroughly.
- The final concentration of the working solution will be ≥ 2.08 mg/mL. It is recommended to prepare this solution fresh on the day of the experiment.[2]

II. Preclinical Dynamic Contrast-Enhanced Computed Tomography (DCE-CT) Protocol

This protocol outlines the procedure for performing a DCE-CT study in a murine tumor model.

Animal Preparation:

- Anesthetize the animal using isoflurane (1-2% in oxygen).
- Place a catheter in the tail vein for the administration of the **Adipiodone** solution.
- Position the animal on the CT scanner bed and ensure it is securely immobilized.
- Monitor the animal's vital signs, including respiration and body temperature, throughout the procedure.

Imaging Protocol:

- Pre-contrast Scan: Acquire a baseline CT scan of the region of interest (e.g., the tumor and surrounding tissue) before the injection of **Adipiodone**.
- Contrast Administration: Administer a bolus injection of the prepared **Adipiodone** solution via the tail vein catheter at a controlled rate (e.g., 1-2 mL/min). The dosage should be calculated based on the animal's body weight.
- Dynamic Scanning: Immediately upon starting the injection, begin a series of rapid CT acquisitions. The temporal resolution should be high initially to capture the first pass of the contrast agent, followed by less frequent scans to monitor the wash-out phase. A typical scanning sequence would be:
 - Every 15 seconds for the first 2 minutes.

- Every 30 seconds for the next 5 minutes.
- Additional scans at 10 and 15 minutes post-injection.
- Post-procedure: After the final scan, recover the animal from anesthesia and monitor until it is fully ambulatory.

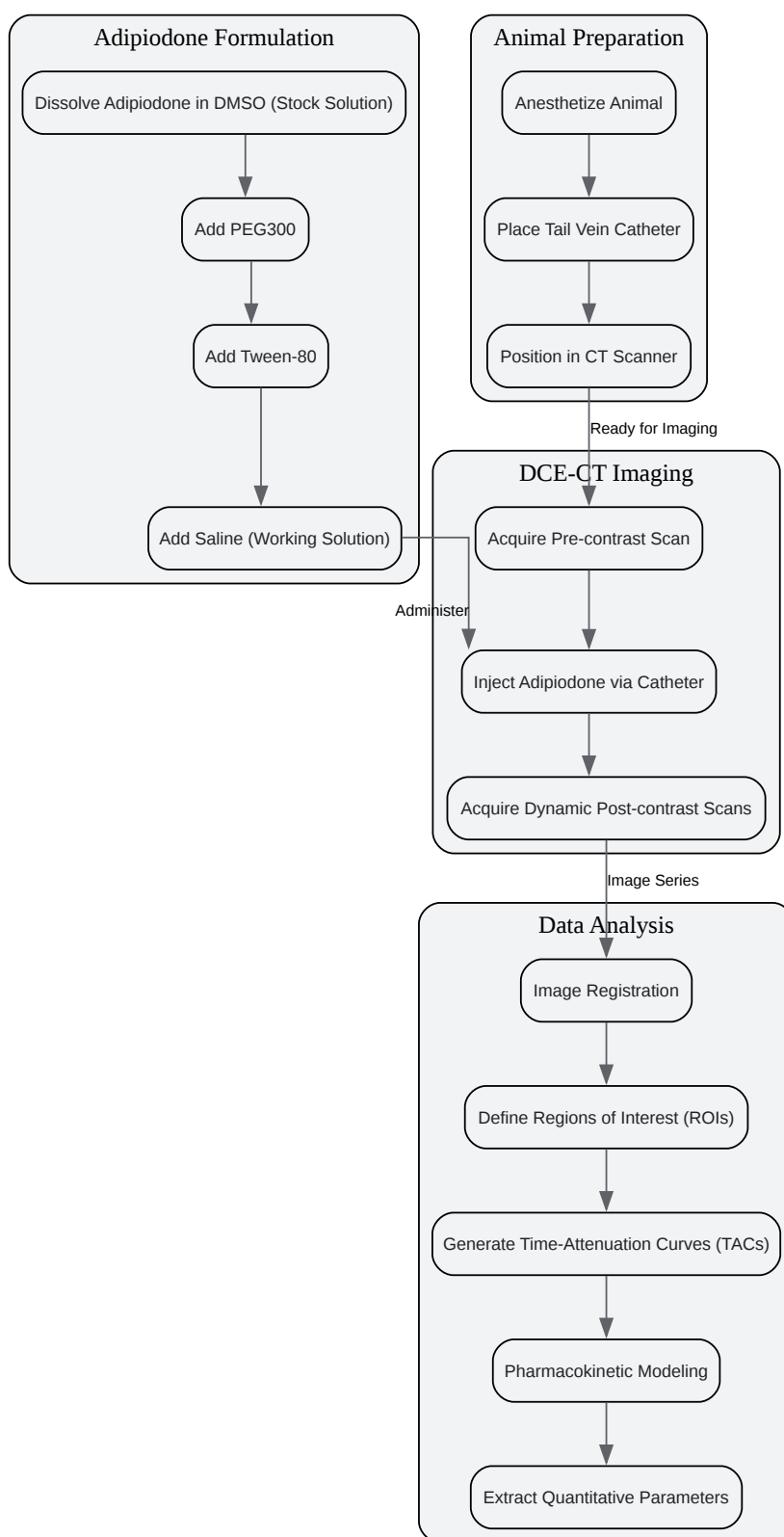
III. Data Analysis

The acquired series of CT images can be analyzed to extract quantitative perfusion parameters.

Procedure:

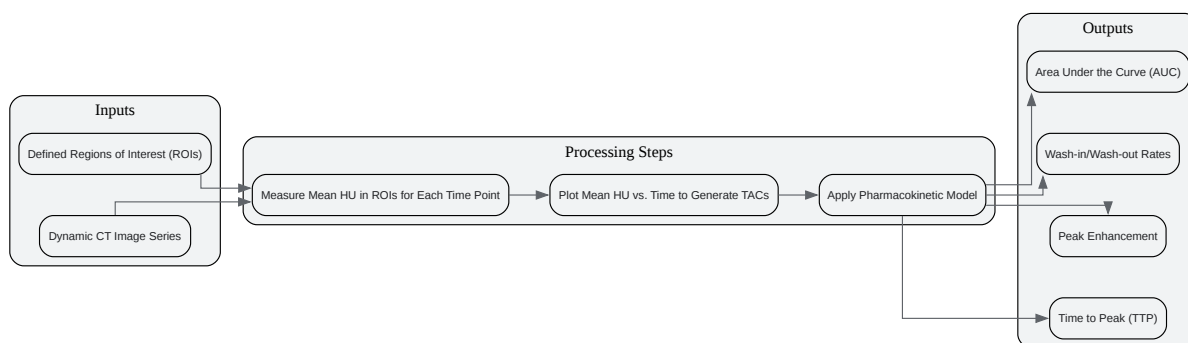
- Image Registration: If necessary, perform image registration to correct for any motion artifacts between the dynamic scans.
- Region of Interest (ROI) Selection: Draw ROIs on the pre-contrast image over the tissues of interest (e.g., tumor core, tumor rim, healthy tissue, and a major artery to serve as an arterial input function).
- Time-Attenuation Curve (TAC) Generation: For each ROI, measure the mean Hounsfield Unit (HU) value in each image of the dynamic series. Plot the mean HU value against time to generate a time-attenuation curve.
- Pharmacokinetic Modeling: Apply pharmacokinetic models to the TACs to derive quantitative parameters such as:
 - Time to Peak (TTP): The time it takes for the contrast enhancement to reach its maximum.
 - Peak Enhancement: The maximum increase in HU from baseline.
 - Wash-in and Wash-out Rates: The rates of signal increase and decrease.
 - Area Under the Curve (AUC): The total contrast enhancement over a period of time.

Visualizations



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Caption: Experimental workflow for preclinical DCE-CT with **Adipiodone**.



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Caption: Logical workflow for quantitative analysis of DCE-CT data.

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References

- 1. [Pharmacokinetics in man of adipiodone and radiological results (author's transl)] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. radiology.wisc.edu [radiology.wisc.edu]
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